

Introduction: A Central Node in Steroidogenesis

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Compound of Interest

Compound Name: 8-(Bromomethyl)quinoline

CAS No.: 7496-46-0

Cat. No.: B1267487

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Androstenedione (systematically named androst-4-ene-3,17-dione) is an endogenous steroid hormone that serves as a critical metabolic intermediate in the biosynthesis of androgens and estrogens[6][11]. Produced primarily in the adrenal glands and the gonads (testes and ovaries), it is the direct precursor to both testosterone and estrone[12][13]. While possessing weak androgenic activity itself, its physiological significance is predominantly defined by its role as a prohormone[6][12]. Its central position in the steroidogenic pathway makes it a key molecule of interest in endocrinology, reproductive biology, and the study of various pathological conditions, including hormone-sensitive cancers and congenital adrenal hyperplasia[14][15][16].

Physicochemical Properties

A clear understanding of a compound's physical and chemical properties is fundamental for its application in research, including formulation, storage, and analytical method development.

Property	Value	Reference(s)
CAS Number	63-05-8	[6] [7] [8]
Molecular Formula	C ₁₉ H ₂₆ O ₂	[8] [9]
Molecular Weight	286.41 g/mol	[7] [8]
IUPAC Name	(8R,9S,10R,13S,14S)-10,13-dimethyl-2,6,7,8,9,11,12,14,15,16-decahydro-1H-cyclopenta[a]phenanthrene-3,17-dione	[6]
Synonyms	4-Androstene-3,17-dione, Androstenedione, 17-Ketotestosterone	[6] [8] [9]
Appearance	Solid, needles from acetone or crystals from hexane	[9]
Melting Point	170-171 °C	[9]
Solubility	Practically insoluble in water (57.28 mg/L at 25°C). Soluble in chloroform, slightly soluble in ethanol and methanol.	[7] [9] [14]
logP	2.7 - 2.93	[14] [17]
Storage Temperature	Controlled Substance, -20°C Freezer	[9]

Biosynthesis and Metabolism: The Steroidogenic Crossroads

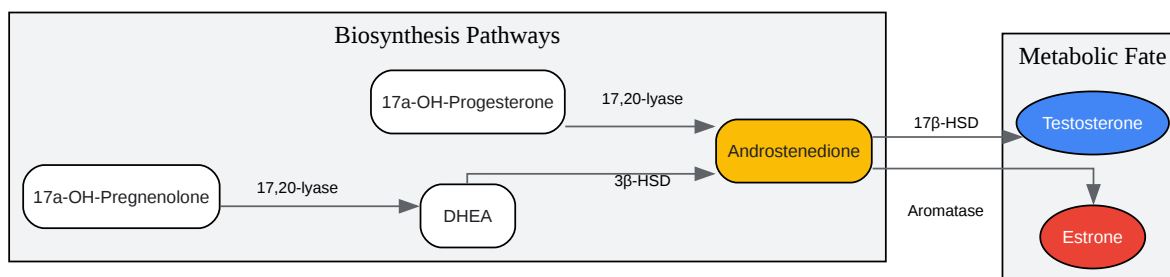
Androstenedione is synthesized via two primary pathways within the adrenal glands and gonads, a process governed by specific enzymes and hormonal signals like adrenocorticotrophic hormone (ACTH) and gonadotropins[\[6\]](#)[\[12\]](#)[\[18\]](#).

Primary Pathway (from DHEA): This pathway begins with 17α -hydroxypregnenolone, which is converted to dehydroepiandrosterone (DHEA) by the enzyme 17,20-lyase. DHEA is then converted to androstenedione by the action of 3β -hydroxysteroid dehydrogenase (3β -HSD)[6][18].

Secondary Pathway (from 17α -hydroxyprogesterone): Alternatively, 17α -hydroxyprogesterone, a precursor in the synthesis of cortisol, can be directly converted to androstenedione by 17,20-lyase[6][18]. This pathway highlights the intricate connections within the steroid hormone synthesis network.

Once synthesized, androstenedione is released into the bloodstream and acts as a substrate for two critical enzymes that determine the androgen-to-estrogen balance:

- **17β -Hydroxysteroid Dehydrogenase (17β -HSD):** Converts androstenedione to testosterone[6][19].
- **Aromatase (CYP19A1):** Converts androstenedione to estrone, which can then be converted to estradiol[6][19][20].



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Fig. 1: Key pathways of Androstenedione synthesis and its subsequent conversion.

Mechanism of Action and Biological Role

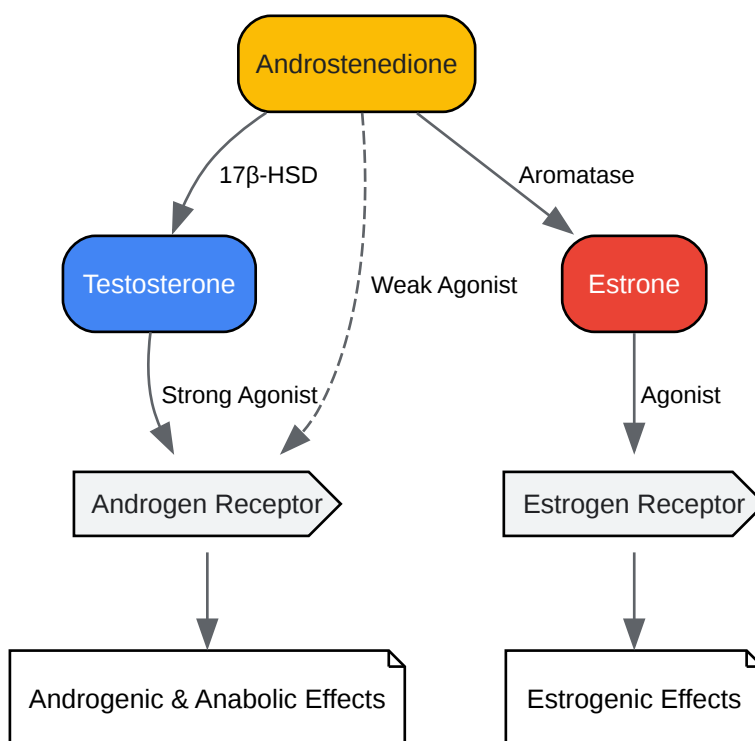
Androstenedione's primary role is that of a prohormone. However, it also exhibits weak intrinsic androgenic activity by binding to the androgen receptor (AR)[6][21][22]. Studies have shown

that androstenedione can induce AR nuclear translocation and promote myogenesis (muscle cell formation) in vitro, although its affinity for the AR is lower than that of testosterone[21][22].

The majority of its biological effects are mediated through its conversion to more potent hormones:

- Testosterone: The principal male sex hormone, responsible for the development of male reproductive tissues and promoting secondary sexual characteristics. It has significant anabolic effects, such as increasing muscle mass and bone density[13][19].
- Estrone and Estradiol: Estrogens are the primary female sex hormones, crucial for the development and regulation of the female reproductive system and secondary sexual characteristics[6][20].

This conversion process is tissue-specific and depends on the local expression of 17β -HSD and aromatase enzymes. For instance, in adipose tissue, aromatase activity is significant, leading to a higher conversion of androstenedione to estrone[6].



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Fig. 2: Androstenedione's dual action as a weak AR agonist and a prohormone.

Safety and Toxicological Profile

The use of androstenedione as an over-the-counter supplement, promoted for enhancing athletic performance, has raised significant safety concerns[13][15]. In the United States, it is classified as a Schedule III controlled substance and is banned by major athletic organizations[15].

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[7][17][23]
Carcinogenicity	2	H351: Suspected of causing cancer	[17][23]
Reproductive Toxicity	1A / 1B	H360: May damage fertility or the unborn child	[17][23]
Effects on or via lactation	-	H362: May cause harm to breast-fed children	[17][23]
Hazardous to the aquatic environment, Acute Hazard	2	H401: Toxic to aquatic life	[17][23]

Health Effects of Overexposure: Excess intake of androstenedione can disrupt the body's natural hormonal balance. The resulting elevated levels of testosterone and estrogen can lead to a range of adverse effects[12][15]:

- In Men: Gynecomastia (breast development), testicular atrophy, and an increased risk of prostate cancer[12][15].
- In Women: Hirsutism (excess body and facial hair), amenorrhea (cessation of periods), acne, and changes to genitalia[12].

- General: Increased risk of hormone-sensitive cancers (breast, pancreatic), and potential adverse cardiovascular effects[15].

Handling and Experimental Protocols

Due to its high physiological activity and hazardous classifications, androstenedione must be handled with appropriate care in a laboratory setting.

Standard Handling Procedures:

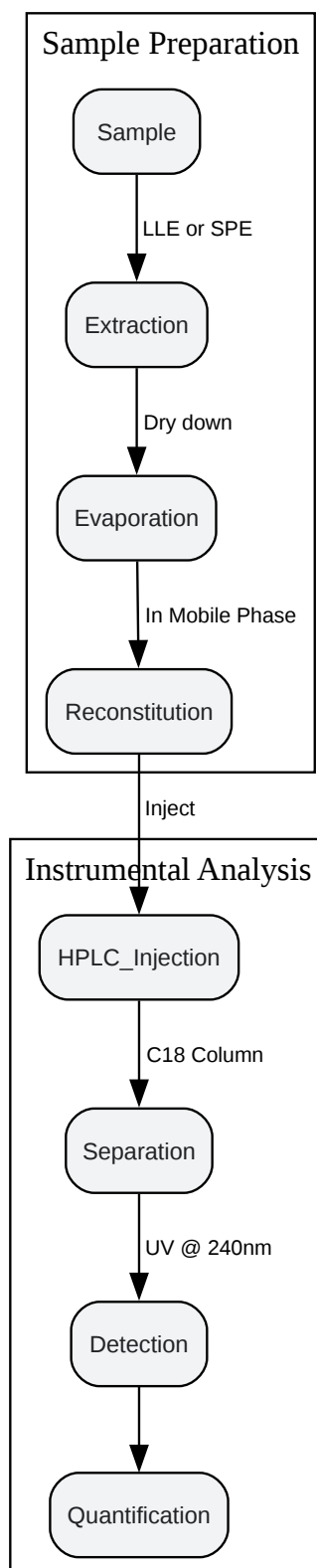
- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves.
 - Eye Protection: Use safety glasses with side shields or goggles[7][17].
 - Lab Coat: A standard lab coat is required.
 - Respiratory Protection: For operations generating significant dust, a NIOSH-approved respirator (e.g., N95) is recommended[24].
- Storage: Store in a tightly sealed container in a cool, dry, and locked location as per its controlled substance status[9][17].
- Disposal: Dispose of waste material in accordance with local, regional, and national regulations. Do not mix with other waste[17].

Experimental Protocol: Quantification by HPLC

This is a generalized protocol for the analysis of androstenedione, which may require optimization based on the specific matrix and instrumentation.

- Standard Preparation: Prepare a stock solution of androstenedione in a suitable solvent (e.g., acetonitrile or methanol). Create a series of calibration standards by serial dilution.

- Sample Preparation (e.g., from plasma):
 - Perform a liquid-liquid extraction or solid-phase extraction (SPE) to isolate steroids and remove interfering substances.
 - Evaporate the solvent under a stream of nitrogen.
 - Reconstitute the dried extract in the mobile phase.
- HPLC Analysis:
 - Column: C18 reversed-phase column (e.g., 5 μ m, 250 x 4.6 mm)[[25](#)].
 - Mobile Phase: An isocratic or gradient mixture of acetonitrile and water (e.g., 60:40 v/v), potentially with a modifier like 0.1% phosphoric acid[[25](#)].
 - Flow Rate: 1.0 mL/min[[25](#)].
 - Detection: UV detection at approximately 240 nm[[25](#)][[26](#)].
 - Injection Volume: 10-20 μ L.
- Data Analysis: Quantify the androstenedione concentration in the sample by comparing its peak area to the calibration curve generated from the standards.



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Fig. 3: A conceptual workflow for the quantification of Androstenedione.

Conclusion

Androstenedione (CAS 63-05-8) is a pivotal steroid prohormone at the heart of androgen and estrogen biosynthesis. Its dual role as a precursor to testosterone and estrone makes it a molecule of immense interest in endocrinological research and drug development. While its potential for misuse as a performance-enhancing supplement has led to its regulation, its study remains crucial for understanding steroid metabolism and pathology. Researchers and laboratory personnel must be cognizant of its significant physiological activity and adhere to strict safety protocols during handling, storage, and disposal to mitigate the risks associated with this potent compound.

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